

An In-depth Technical Guide to the Synthesis and Chemical Properties of Medazepam

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Compound of Interest

Compound Name: *medami*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and chemical properties of Medazepam, a benzodiazepine derivative with anxiolytic, anticonvulsant, sedative, and skeletal muscle relaxant properties. This document is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry.

Chemical Properties of Medazepam

Medazepam, with the IUPAC name 7-chloro-1-methyl-5-phenyl-2,3-dihydro-1,4-benzodiazepine, is a long-acting benzodiazepine.[1] Its therapeutic effects are attributed to its active metabolites, primarily nordazepam and diazepam.[2] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of Medazepam

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₅ ClN ₂	[3]
Molar Mass	270.76 g/mol	[3]
CAS Number	2898-12-6	[3]
Melting Point	95-97 °C	[4][5]
Boiling Point	420.36 °C (rough estimate)	[4][5]
Density	1.1336 g/cm ³ (rough estimate)	[4][5]
Water Solubility	10.83 mg/L (at 37 °C)	[4][5]
pKa	6.2 (in H ₂ O, uncertain)	[4][5][6]
LogP (Octanol/Water)	3.627 (Crippen Calculated)	[7]
Appearance	Yellow to Orange Solid	[4][5]

Spectral Data:

- ¹H NMR: Spectra available.[8]
- ¹³C NMR: Spectra available.[3]
- Infrared (IR) Spectroscopy: IR spectra for Medazepam are available.[3][9]
- Mass Spectrometry (MS): Mass spectra for Medazepam have been reported.[1][3][10][11][12]

Synthesis of Medazepam

A common synthetic route for Medazepam involves a multi-step process starting from 5-chloro-N-methylantranilic acid. The general workflow is depicted in the diagram below, followed by a detailed experimental protocol.

- The precipitated calcium oxalate is filtered off, and the filtrate is adjusted to pH 7 with concentrated ammonium hydroxide.[4]
- The filtrate is then concentrated to dryness in vacuo.[4] The residue is heated on a steam bath with 400 ml of 6 N ethanolic hydrogen chloride until the residue becomes crystalline.
- Filtration yields 122 g of N-(aminoethyl)-5-chloro-N-methylantranilic acid hydrochloride as a solid.[4]

Step 2: Preparation of 7-Chloro-1,2,3,4-Tetrahydro-1-Methyl-5H-1,4-Benzodiazepin-5-one[4]

- A mixture of 25.25 g (0.1 mol) of 4-acetyl-7-chloro-1,2,3,4-tetrahydro-1-methyl-5H-1,4-benzodiazepin-5-one, 33.3 ml (0.1 mol) of 3 N sodium hydroxide, and 350 ml of ethanol is heated under reflux for 15 minutes.[4]
- The mixture is then concentrated to dryness in vacuo.[4]
- The residue is treated with 500 ml of water, collected by filtration, and washed with ethanol to yield 20.2 g of 7-chloro-1,2,3,4-tetrahydro-1-methyl-5H-1,4-benzodiazepin-5-one.[4]

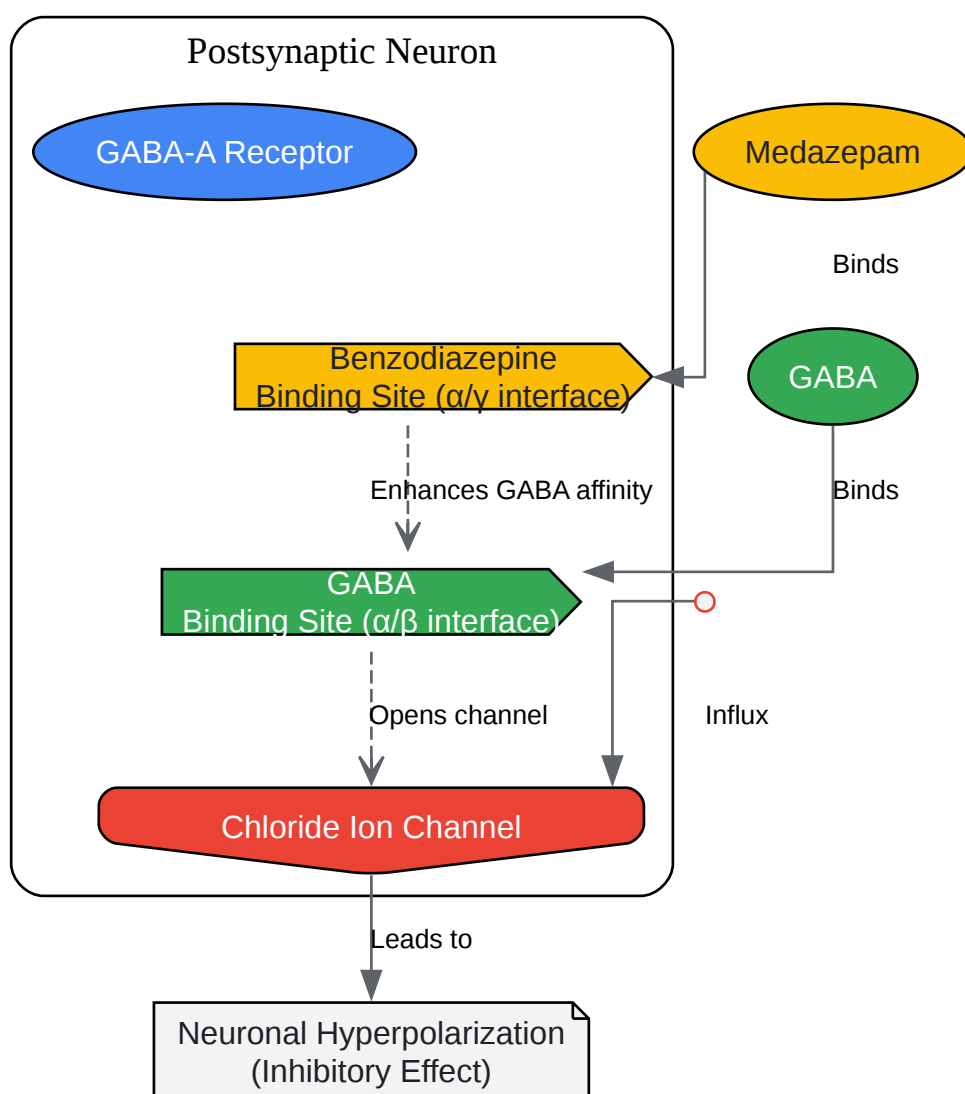
Step 3: Preparation of 7-Chloro-2,3-Dihydro-1-Methyl-5-Phenyl-1H-1,4-Benzodiazepine (Medazepam)[4]

- A mixture of 4.7 g (22.6 mmol) of 7-chloro-1,2,3,4-tetrahydro-1-methyl-5H-1,4-benzodiazepin-5-one and 100 ml of phosphorus oxychloride is heated in an oil bath at 100°C for 15 minutes.[4]
- The solution is concentrated to dryness in vacuo.[4]
- The residue is partitioned between methylene chloride and a cold saturated sodium bicarbonate solution.[4]
- The methylene chloride phase is dried over sodium sulfate and sodium bicarbonate, filtered, diluted with benzene, and concentrated in vacuo to produce crude Medazepam.[4]

Mechanism of Action and Signaling Pathway

Medazepam, like other benzodiazepines, exerts its effects by modulating the activity of the gamma-aminobutyric acid (GABA) type A (GABA-A) receptor, the primary inhibitory neurotransmitter receptor in the central nervous system.[13][14] Benzodiazepines bind to a specific allosteric site on the GABA-A receptor, distinct from the GABA binding site itself.[13][15] This binding event potentiates the effect of GABA, increasing the frequency of chloride ion channel opening, leading to an influx of chloride ions into the neuron.[13] This hyperpolarizes the neuron, making it less likely to fire and thus producing a calming or sedative effect.[14]

The benzodiazepine binding site is located at the interface of the α and γ subunits of the pentameric GABA-A receptor.[13][15][16]



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Caption: Medazepam's mechanism of action at the GABA-A receptor.

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